

An In-depth Technical Guide to 3-Chloro-4-fluorobenzaldehyde

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Compound of Interest

Compound Name: 3-Chloro-2,4-difluorobenzaldehyde

Cat. No.: B148771

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Introduction: While information on **3-Chloro-2,4-difluorobenzaldehyde** is not readily available, this technical guide focuses on the closely related and industrially significant compound, 3-Chloro-4-fluorobenzaldehyde (CAS Number: 34328-61-5). This aromatic aldehyde is a critical building block in modern organic synthesis, valued for its unique reactivity imparted by the chloro and fluoro substituents on the benzene ring.^{[1][2]} It serves as a pivotal intermediate in the development of a wide range of complex molecules, particularly in the pharmaceutical and agrochemical industries.^{[1][2][3]} The presence of both the aldehyde functional group and halogen atoms allows for diverse synthetic transformations, making it an indispensable tool for researchers and drug development professionals.^[1]

Chemical and Physical Properties

3-Chloro-4-fluorobenzaldehyde is a derivative of benzaldehyde with a chlorine atom at the 3-position and a fluorine atom at the 4-position.^[1] These electron-withdrawing substituents influence the compound's reactivity, particularly in electrophilic and nucleophilic substitution reactions.^{[1][2]} Its key physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	34328-61-5	[4][5]
Molecular Formula	C ₇ H ₄ ClFO	[1][4]
Molecular Weight	158.56 g/mol	[1][4]
Appearance	Colorless to light yellow crystalline powder or solid	[1][2]
Melting Point	24°C to 30°C	[1]
Boiling Point	106-119°C / 22 Torr (29.3 mbar)	[6][7][8]
Purity	Commonly available at ≥96% to ≥99.0%	[1][9]

Experimental Protocols: Synthesis

A common and effective method for the industrial production of 3-Chloro-4-fluorobenzaldehyde is through a halogen exchange reaction, starting from 3,4-Dichlorobenzaldehyde.[6][7]

Synthesis via Halogen Exchange Fluorination

This protocol details the nucleophilic substitution of a chlorine atom with fluorine using an alkali metal fluoride.

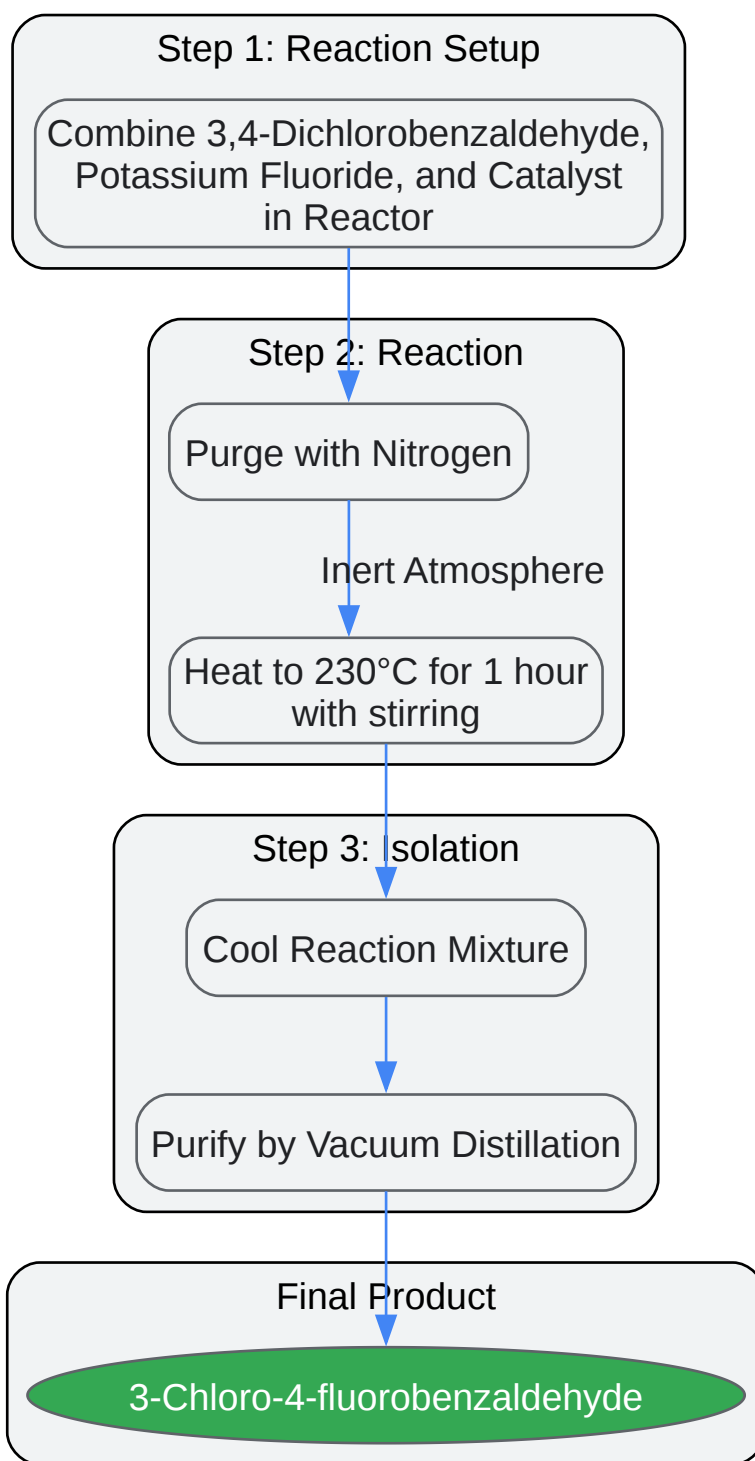
Objective: To synthesize 3-Chloro-4-fluorobenzaldehyde from 3,4-Dichlorobenzaldehyde.

Materials:

- 3,4-Dichlorobenzaldehyde
- Spray-dried Potassium Fluoride (KF)
- Tetraphenylphosphonium Bromide (or other quaternary phosphonium salt catalyst)
- High-temperature reactor with nitrogen inlet and distillation apparatus

Procedure:

- **Reaction Setup:** In a high-temperature reactor suitable for anhydrous conditions, combine 3,4-Dichlorobenzaldehyde (e.g., 8.8 g, 50 mmol), spray-dried potassium fluoride (e.g., 4.36 g, 75 mmol), and a catalytic amount of tetraphenylphosphonium bromide.[\[6\]](#)[\[7\]](#)
- **Reaction Conditions:** The reaction vessel is purged with nitrogen gas to create an inert atmosphere. The mixture is then heated to 230°C and maintained at this temperature for one hour with continuous stirring.[\[6\]](#)[\[7\]](#)
- **Work-up and Purification:** After one hour, the reactor is cooled to room temperature. The product, 3-Chloro-4-fluorobenzaldehyde, is isolated from the reaction mixture via distillation under reduced pressure.[\[6\]](#)[\[7\]](#)
- **Characterization:** The final product is a liquid with a reported boiling point of 106-119°C at 22 Torr, achieving a yield of approximately 66%.[\[7\]](#)[\[8\]](#)



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Synthesis of 3-Chloro-4-fluorobenzaldehyde.

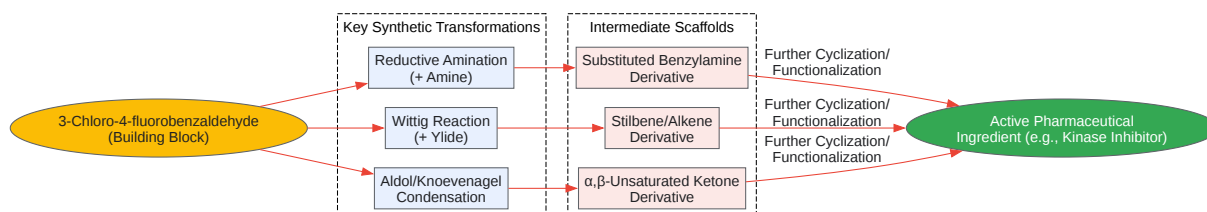
Applications in Drug Development and Medicinal Chemistry

3-Chloro-4-fluorobenzaldehyde is a highly valued precursor in the pharmaceutical industry, primarily for the synthesis of kinase inhibitors used in oncology.[6] The specific placement of halogen atoms can enhance metabolic stability and binding affinity of the final drug molecule.[10]

Key Therapeutic Areas:

- **Oncology:** It is a key starting material for epidermal growth factor receptor (EGFR) and p38 mitogen-activated protein (MAP) kinase inhibitors.[6] These drugs target signaling pathways that are often dysregulated in cancer cells.
- **Anti-inflammatory and Analgesic Drugs:** The compound serves as an intermediate in the synthesis of various anti-inflammatory and pain-relief medications.[3]
- **Antimicrobial Agents:** The aldehyde group allows for the creation of Schiff bases and other derivatives which can be investigated for antimicrobial properties.[11]

The aldehyde group is highly reactive and can readily undergo reactions such as Wittig reactions, reductive aminations, or condensations to build more complex molecular scaffolds necessary for therapeutic activity.



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Role in Pharmaceutical Synthesis Pathways.

Other Industrial Applications

Beyond pharmaceuticals, 3-Chloro-4-fluorobenzaldehyde is utilized in other sectors:

- **Agrochemicals:** It is a precursor for manufacturing effective pesticides and herbicides, where the halogen atoms can enhance the biological activity and stability of the final products.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Material Science:** The compound is sometimes used in the development of advanced materials like specialized polymers and resins, contributing to improved thermal stability and chemical resistance.[\[3\]](#)

Safety and Handling

3-Chloro-4-fluorobenzaldehyde is an irritant. Standard laboratory safety protocols should be strictly followed during its handling.

- **Hazard Statements:**
 - H315: Causes skin irritation.[\[9\]](#)
 - H319: Causes serious eye irritation.[\[9\]](#)
 - H335: May cause respiratory irritation.[\[9\]](#)
- **Precautionary Measures:**
 - P261: Avoid breathing dust/fumes/gas/mist/vapors/spray.[\[9\]](#)
 - P280: Wear protective gloves, protective clothing, eye protection, and face protection.[\[9\]](#)
 - P271: Use only outdoors or in a well-ventilated area.[\[9\]](#)

Conclusion

3-Chloro-4-fluorobenzaldehyde is a versatile and highly valuable chemical intermediate. Its dual reactivity, stemming from the aldehyde group and the halogenated aromatic ring, provides a robust platform for the synthesis of a wide array of complex organic molecules. Its established role in the production of life-saving pharmaceuticals, particularly kinase inhibitors, underscores its significance in modern medicinal chemistry and drug development.

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References

- 1. nbino.com [nbino.com]
- 2. CAS 34328-61-5: 3-Chloro-4-fluorobenzaldehyde | CymitQuimica [cymitquimica.com]
- 3. chemimpex.com [chemimpex.com]
- 4. scbt.com [scbt.com]
- 5. 3-Chloro-4-fluorobenzaldehyde | 34328-61-5 [chemicalbook.com]
- 6. benchchem.com [benchchem.com]
- 7. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 8. US4845304A - Process for producing fluorobenzaldehydes - Google Patents [patents.google.com]
- 9. 34328-61-5 Cas No. | 3-Chloro-4-fluorobenzaldehyde | Apollo [store.apolloscientific.co.uk]
- 10. nbino.com [nbino.com]
- 11. Fluorobenzaldehyde - Wikipedia [en.wikipedia.org]
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